

Personal protective equipment for handling 2-Methoxybenzophenone

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Compound of Interest

Compound Name: 2-Methoxybenzophenone

Cat. No.: B1295077

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For the safe handling of **2-Methoxybenzophenone**, it is crucial to adhere to strict safety protocols to minimize risk and ensure a safe laboratory environment. The following guide provides essential information on personal protective equipment, operational procedures, and disposal methods for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Methoxybenzophenone**. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). [2]	Prevents skin contact and absorption.
Body Protection	Laboratory coat or chemical-resistant apron.[3]	Protects against contamination of personal clothing.
Respiratory Protection	Not required under normal use conditions with adequate ventilation. A NIOSH/MSHA approved respirator with a particle filter may be used if dust is generated or ventilation is poor.[1][2]	Minimizes inhalation of dust or aerosols.

Operational Plan

A systematic approach to handling **2-Methoxybenzophenone** is essential for safety. This involves careful preparation, safe execution of experimental work, and proper post-experiment procedures.

Pre-Experimental Procedures

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying potential hazards and mitigation strategies.
- Information Review: Review the Safety Data Sheet (SDS) for **2-Methoxybenzophenone**.
- PPE Check: Ensure all necessary PPE is available, in good condition, and worn correctly.

- Ventilation: Confirm that the work area, preferably a chemical fume hood, is well-ventilated.
[4]
- Emergency Equipment: Locate and verify the functionality of emergency equipment, such as eyewash stations and safety showers.[5]

Experimental Procedures

- Handling:
 - Avoid contact with skin, eyes, and clothing.[4][6]
 - Minimize dust generation and accumulation.[4][6]
 - Use the smallest amount of the chemical necessary for the experiment.
 - Keep the container tightly closed when not in use.[1][4][6]
- Spill Management:
 - In case of a small spill, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal.[7]
 - Use absorbent paper dampened with 60-70% ethanol to clean up any remaining material.
[7]
 - Solvent wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[7]

Post-Experimental Procedures

- Decontamination:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[2][4]
 - Clean the work area and any equipment used.
- Waste Disposal:

- Dispose of **2-Methoxybenzophenone** waste and contaminated materials in a designated, approved waste disposal plant.[6] Follow all local, state, and federal regulations for chemical waste disposal.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4][6][8]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4][6][8] Seek medical attention if irritation develops or persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6] Remove contact lenses if present and easy to do.[6] Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[4][6]

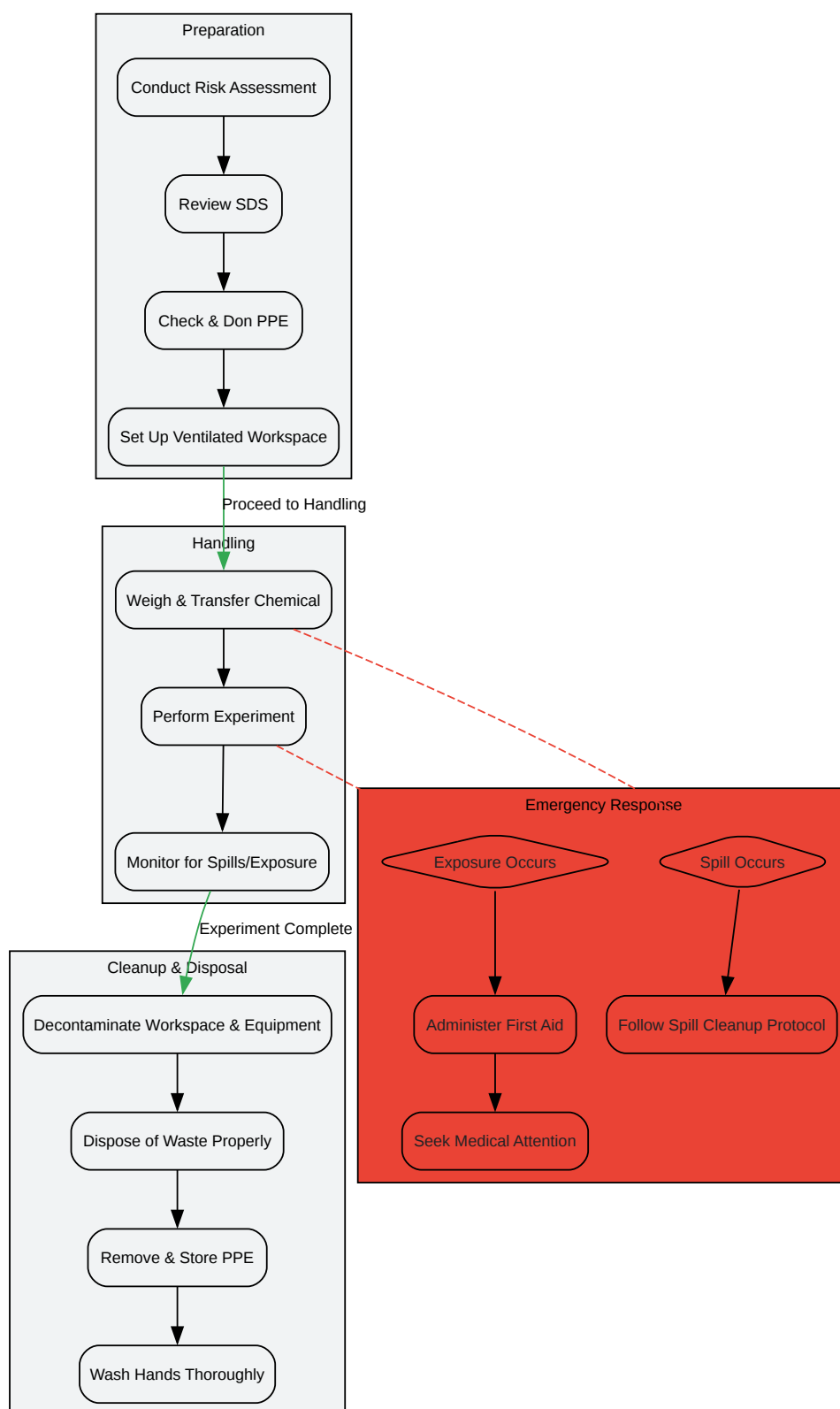
Quantitative Data Summary

The following table summarizes key quantitative data for 2-Hydroxy-4-methoxybenzophenone, a closely related compound often referred to as Oxybenzone.

Property	Value
Melting Point	62.5 - 65.0 °C / 144.5 - 149 °F[2]
Boiling Point	150 - 160 °C / 302 - 320 °F @ 5 mmHg[2]
Flash Point	> 100 °C / > 212 °F[2]
log Pow	3.45[2]
Molecular Formula	C14H12O3[2]
Molecular Weight	228.25 g/mol [2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Methoxybenzophenone**.



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Caption: Safe handling workflow for **2-Methoxybenzophenone**.

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